

# Chemical and physical properties of Methyl 5-oxazolecarboxylate

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## Compound of Interest

Compound Name: Methyl 5-oxazolecarboxylate

Cat. No.: B055535

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## An In-depth Technical Guide to Methyl 5-oxazolecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analytical methodologies related to **Methyl 5-oxazolecarboxylate**. This document is intended to serve as a core resource for researchers and professionals involved in drug discovery and development, offering detailed data and procedural insights.

## Core Chemical and Physical Properties

**Methyl 5-oxazolecarboxylate** is a heterocyclic organic compound with a five-membered oxazole ring substituted with a methyl carboxylate group. Its fundamental properties are crucial for its handling, characterization, and application in chemical synthesis.

Property	Value
CAS Number	121432-12-0
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NO <sub>3</sub>
Molecular Weight	127.10 g/mol
Appearance	White to off-white solid
Melting Point	44-46 °C
Boiling Point	184.0 ± 13.0 °C (Predicted)
Density	1.229 ± 0.06 g/cm <sup>3</sup> (Predicted)
pKa	-1.19 ± 0.10 (Predicted)
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **Methyl 5-oxazolecarboxylate**. While a specific, comprehensive public database of spectra for this exact compound is not readily available, typical chemical shifts for similar oxazole structures can be predicted.

### Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

- <sup>1</sup>H NMR:** The proton NMR spectrum is expected to show distinct signals for the protons on the oxazole ring and the methyl group of the ester. The chemical shifts of the ring protons are influenced by the electronegativity of the adjacent oxygen and nitrogen atoms.
- <sup>13</sup>C NMR:** The carbon NMR spectrum will provide information on the carbon framework of the molecule. The carbonyl carbon of the ester group will appear significantly downfield. A study on a similar compound, methyl 5-(N-Boc-piperidin-4-yl)-1,2-oxazole-4-carboxylate, showed characteristic signals for the oxazole ring carbons at approximately δ 108.3 (C-4), 150.2 (C-3), and 179.5 (C-5) ppm.<sup>[1]</sup>

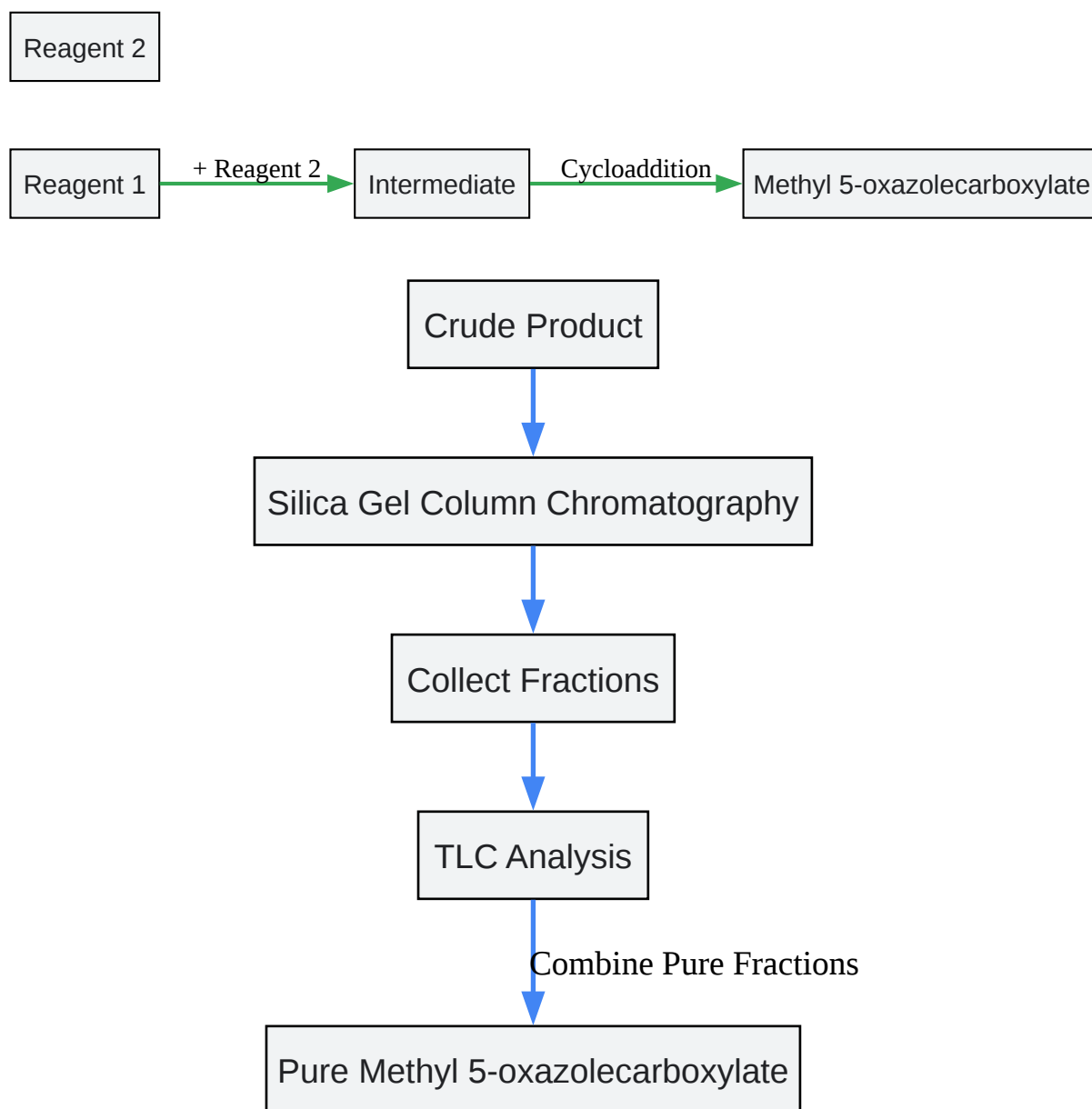
## Experimental Protocols

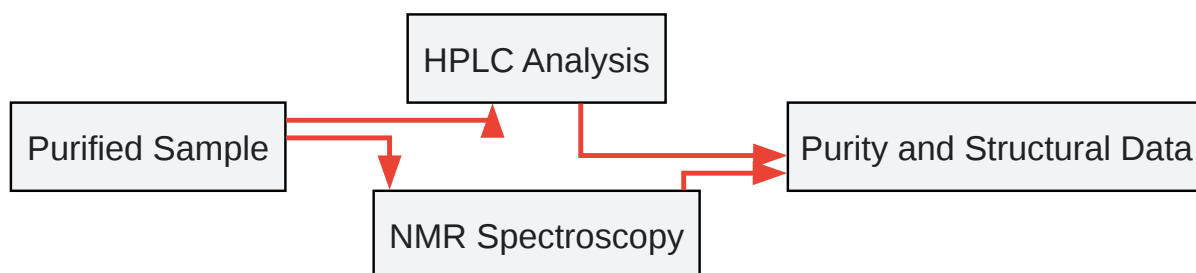
The following sections detail representative experimental procedures for the synthesis, purification, and analysis of **Methyl 5-oxazolecarboxylate**, based on established methods for analogous compounds.

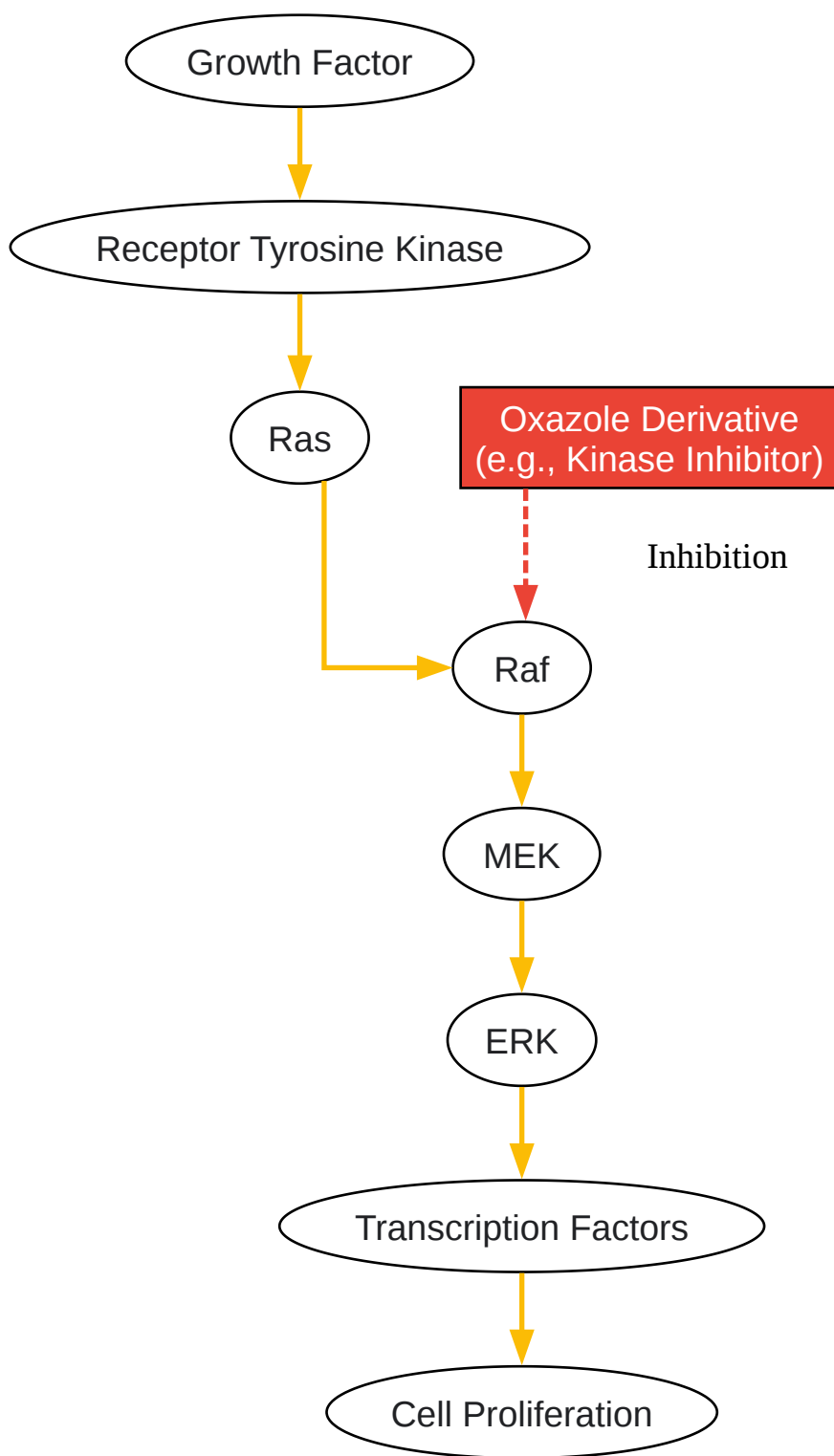
### Synthesis: Representative Protocol via 1,3-Dipolar Cycloaddition

A common and effective method for the synthesis of the oxazole ring is through a 1,3-dipolar cycloaddition reaction. A plausible synthetic route for **Methyl 5-oxazolecarboxylate** involves the reaction of a nitrile oxide with an alkyne.

Overall Reaction:







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## References

- 1. BJOC - Regioselective synthesis of methyl 5-(N-Boc-cycloaminy)-1,2-oxazole-4-carboxylates as new amino acid-like building blocks [beilstein-journals.org]
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